

A Comparative Analysis of Sublimation Fastness: Disperse Red 60 vs. Disperse Red 92

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Disperse Red 60

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This guide presents a detailed comparison of the sublimation fastness of two commercially significant anthraquinone dyes, **Disperse Red 60** and Disperse Red 92. The selection of appropriate dyes is critical in textile manufacturing to ensure product quality and durability, particularly for polyester and its blends which are often subjected to high temperatures during processing and end-use. This document provides a comparative analysis of their performance, supported by available data and standardized experimental protocols, to assist researchers, scientists, and drug development professionals in making informed decisions.

Introduction to Disperse Red 60 and Disperse Red 92

Disperse Red 60, a monoazo dye, is a well-established colorant for synthetic fibers, known for its vibrant bluish-red shade and good light fastness.^[1] However, its performance at elevated temperatures, specifically its sublimation fastness, can be a limiting factor in certain high-temperature applications. Disperse Red 92 is recognized as a derivative of **Disperse Red 60**, developed to offer improved sublimation fastness. Both dyes are insoluble in water and are applied to hydrophobic fibers from a fine aqueous dispersion.

Comparative Data on Sublimation Fastness

The sublimation fastness of disperse dyes is a critical measure of their resistance to transitioning from a solid to a gaseous state upon heating, which can lead to color loss and staining of adjacent materials. This property is typically evaluated at temperatures relevant to textile processing, such as 180°C and 210°C. The fastness is rated on a grey scale from 1 (poor) to 5 (excellent).

While specific, directly comparable experimental datasets are limited in publicly available literature, the general performance characteristics indicate a clear distinction between the two dyes.

Property	Disperse Red 60	Disperse Red 92	Test Method
Chemical Structure	Anthraquinone	Anthraquinone	-
Molecular Formula	C ₂₀ H ₁₃ NO ₄	C ₂₅ H ₂₄ N ₂ O ₇ S	-
CAS Number	17418-58-5	12236-11-2 / 72363-26-9	-
Sublimation Fastness	Generally considered to have lower sublimation fastness. [2]	4-5 (Good to Excellent)	ISO 105-P01

Experimental Protocol: Sublimation Fastness Testing

The determination of sublimation fastness is conducted following standardized methods to ensure reproducibility and comparability of results. The most common standard is ISO 105-P01.

Objective: To assess the resistance of the color of textiles to sublimation and heat.

Apparatus and Materials:

- Heating device capable of maintaining a specified temperature (e.g., 180°C ± 2°C and 210°C ± 2°C).

- Undyed bleached polyester fabric.
- Grey scale for assessing staining.
- Grey scale for assessing change in color.
- Stopwatch.

Procedure:

- A specimen of the dyed fabric is prepared.
- The dyed specimen is placed in contact with a piece of undyed polyester fabric.
- The composite specimen is placed in the heating device at the specified temperature (e.g., 180°C) for a set duration (e.g., 30 seconds).
- After the specified time, the composite specimen is removed and allowed to cool.
- The change in color of the dyed specimen is assessed by comparing it with an untreated sample using the grey scale for color change.
- The degree of staining on the undyed polyester fabric is assessed using the grey scale for staining.
- The procedure is repeated at other relevant temperatures (e.g., 210°C).

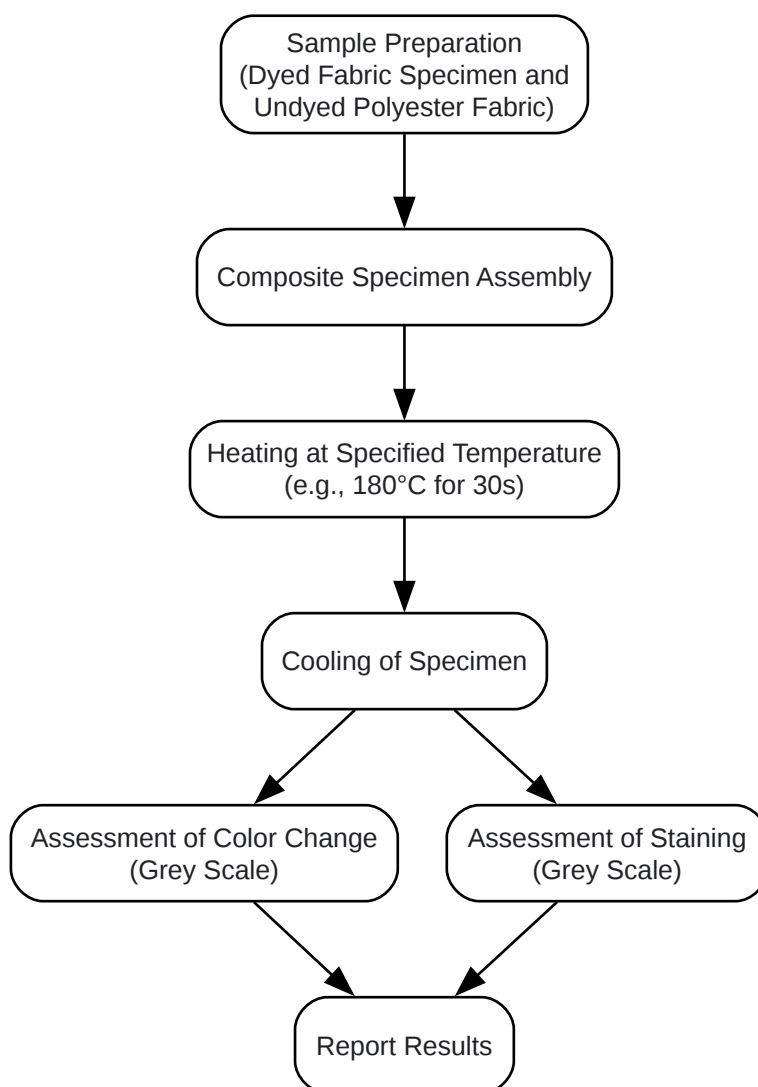
Thermogravimetric Analysis (TGA)

Thermogravimetric analysis is a valuable technique for characterizing the thermal stability of dyes. It measures the change in mass of a sample as a function of temperature in a controlled atmosphere. While specific TGA data for **Disperse Red 60** and Disperse Red 92 are not readily available in the reviewed literature, TGA of similar disperse dyes can provide insights into their thermal decomposition profiles, which is related to their sublimation behavior.

Generally, a higher decomposition temperature in TGA suggests greater thermal stability and, consequently, better sublimation fastness. For azo disperse dyes, the onset of decomposition is often observed in the range of 200-280°C.

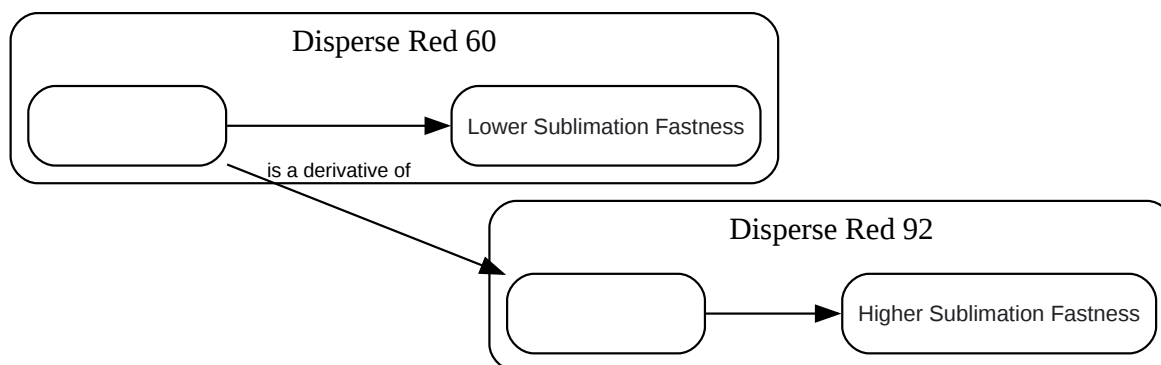
Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for sublimation fastness testing and the logical relationship between the properties of the two dyes.



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Experimental workflow for sublimation fastness testing.



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- To cite this document: BenchChem. [A Comparative Analysis of Sublimation Fastness: Disperse Red 60 vs. Disperse Red 92]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b094433#sublimation-fastness-of-disperse-red-60-versus-disperse-red-92\]](https://www.benchchem.com/product/b094433#sublimation-fastness-of-disperse-red-60-versus-disperse-red-92)

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